

molar mass and formula of Tris(ethylenediamine)cobalt(III) chloride

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Compound of Interest

Compound Name: Tris(ethylenediamine)cobalt(III)

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An In-depth Technical Guide to **Tris(ethylenediamine)cobalt(III)** Chloride: Formula, Molar Mass, and Synthesis

Introduction

Tris(ethylenediamine)cobalt(III) chloride is a coordination compound with the chemical formula $[\text{Co}(\text{en})_3]\text{Cl}_3$.^{[1][2]} In this formula, "en" is the common abbreviation for the bidentate ligand ethylenediamine ($\text{H}_2\text{NCH}_2\text{CH}_2\text{NH}_2$). This complex plays a significant role in the field of coordination chemistry, particularly in studies related to stereochemistry and the stability of coordination compounds.^{[1][2][3]} First described by Alfred Werner, this compound is notable for its yellow-gold crystalline appearance.^{[1][2]} The central cobalt atom is in the +3 oxidation state, coordinated to three ethylenediamine ligands, resulting in an octahedral geometry.^{[1][2][3]} The complex exists as a pair of enantiomers, denoted as Δ and Λ , which can be resolved.^{[1][2]}

Chemical Formula and Molar Mass

The chemical formula for **Tris(ethylenediamine)cobalt(III)** chloride is $[\text{Co}(\text{en})_3]\text{Cl}_3$. Given that the formula for ethylenediamine is $\text{C}_2\text{H}_8\text{N}_2$, the overall molecular formula of the complex is $\text{C}_6\text{H}_{24}\text{N}_6\text{Cl}_3\text{Co}$.^{[2][4][5]} The molar mass is calculated by summing the atomic masses of all atoms in the formula.

Quantitative Data Summary

The molar mass and elemental composition of anhydrous **Tris(ethylenediamine)cobalt(III)** chloride are summarized in the table below. It is important to note that this compound can exist as hydrates, with di- and trihydrates being common for the racemic mixture.^{[1][2]} The presence of water of crystallization would alter the molar mass.

Element	Symbol	Number of Atoms	Atomic Mass (g/mol)	Total Mass (g/mol)	Percentage Composition
Cobalt	Co	1	58.933	58.933	17.05%
Chlorine	Cl	3	35.453	106.359	30.78%
Carbon	C	6	12.011	72.066	20.85%
Hydrogen	H	24	1.008	24.192	7.00%
Nitrogen	N	6	14.007	84.042	24.32%
Total	40	345.592	100.00%		

Atomic masses are based on standard IUPAC values. The calculated molar mass is approximately 345.59 g/mol.^[2]

Experimental Protocols

Synthesis of Tris(ethylenediamine)cobalt(III) chloride

A common and relatively rapid method for the synthesis of **Tris(ethylenediamine)cobalt(III)** chloride in a laboratory setting involves the oxidation of a cobalt(II) salt in the presence of ethylenediamine.^{[6][7]} The following protocol is adapted from established procedures.^{[6][8][9]}

Materials:

- Cobalt(II) chloride hexahydrate ($\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$)
- Ethylenediamine (anhydrous)
- Hydrochloric acid (6 M and concentrated)

- Hydrogen peroxide (30%)
- Ethanol
- Diethyl ether
- Distilled water
- Ice

Procedure:

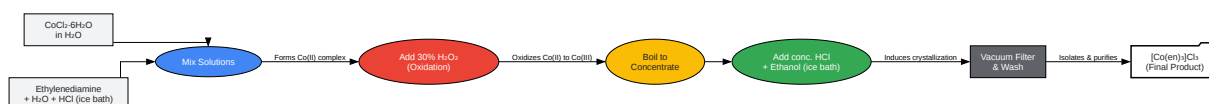
- Preparation of Ethylenediamine Solution: In a fume hood, add 9.0 mL of anhydrous ethylenediamine to 25 mL of distilled water in a beaker. Cool the mixture in an ice bath. While cooling, slowly add 8.5 mL of 6 M HCl to the ethylenediamine solution.[\[6\]](#)[\[9\]](#)
- Preparation of Cobalt Solution: In a separate beaker, dissolve 12.0 g of $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ in 35 mL of distilled water.[\[6\]](#)
- Formation of the Complex: Add the cobalt(II) chloride solution to the cooled, partially neutralized ethylenediamine solution.
- Oxidation: With continuous stirring, slowly add 10 mL of 30% hydrogen peroxide to the mixture. The hydrogen peroxide acts as the oxidizing agent, converting Co(II) to Co(III).[\[6\]](#)[\[7\]](#)
[\[9\]](#) Stir until the effervescence ceases.[\[6\]](#)[\[9\]](#)
- Concentration and Crystallization: Place the beaker on a hot plate and gently boil the solution to reduce its volume to approximately 60 mL.[\[6\]](#)[\[8\]](#) Add an equal volume (60 mL) of concentrated hydrochloric acid, followed by 120 mL of ethanol.[\[6\]](#)[\[8\]](#)
- Isolation and Purification: Cool the mixture in an ice bath to induce crystallization.[\[6\]](#)[\[8\]](#) Collect the resulting yellow-orange crystals by vacuum filtration using a Büchner funnel.[\[8\]](#)
- Washing and Drying: Wash the crystals with two portions of ethanol and then two portions of diethyl ether.[\[6\]](#)[\[7\]](#) Air-dry the product on the funnel by maintaining suction.[\[6\]](#)[\[8\]](#)

The reaction proceeds with a high yield, typically around 95%.[\[1\]](#)[\[2\]](#)

Visualizations

Experimental Workflow for Synthesis

The following diagram illustrates the key steps in the synthesis of **Tris(ethylenediamine)cobalt(III) chloride**.

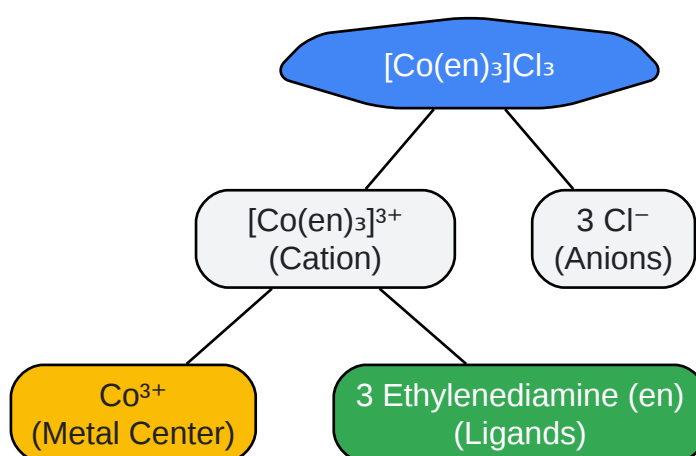


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Caption: Workflow for the synthesis of **Tris(ethylenediamine)cobalt(III) chloride**.

Logical Relationship of Components

The diagram below shows the hierarchical relationship of the components that constitute **Tris(ethylenediamine)cobalt(III) chloride**.



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